"trans-2-(4-Chlorophenyl)vinylboronic acid" molecular weight

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*trans-2-(4-Chlorophenyl)vinylboronic acid*
CAS No.:	*154230-29-2*
Cat. No.:	*B132458*

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An In-Depth Technical Guide to **trans-2-(4-Chlorophenyl)vinylboronic Acid**: Properties, Synthesis, and Application in Cross-Coupling Chemistry

Introduction

In the landscape of modern organic synthesis, organoboron compounds, particularly boronic acids and their derivatives, stand out as exceptionally versatile and powerful building blocks. Their stability, low toxicity, and broad functional group tolerance have established them as indispensable reagents in both academic and industrial research. Among these, vinylboronic acids are of particular interest, serving as key intermediates for the stereospecific construction of complex olefinic structures.

This technical guide provides a comprehensive overview of **trans-2-(4-Chlorophenyl)vinylboronic acid**, a specialized reagent pivotal for introducing the 4-chlorostyrenyl moiety into organic molecules. We will delve into its core physicochemical properties, with a focus on its molecular weight, explore its synthesis, and provide an in-depth examination of its primary application in the palladium-catalyzed Suzuki-Miyaura cross-coupling

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reaction. This document is intended for researchers, chemists, and drug development professionals seeking to leverage the unique reactivity of this compound in their synthetic endeavors.

Section 1: Core Physicochemical Properties

trans-2-(4-Chlorophenyl)vinylboronic acid is a white to off-white crystalline powder that serves as a critical precursor in various synthetic applications.[1][2] Its precise molecular characteristics are fundamental to its reactivity and are summarized below.

Property	Value	Source(s)
Molecular Weight	182.41 g/mol	[2][3]
CAS Number	154230-29-2	[3]
Molecular Formula	$C_8H_8BClO_2$	[2][4][5]
Linear Formula	$ClC_6H_4CH=CHB(OH)_2$	[3]
Melting Point	165 °C (decomposes)	[2][3][5]
Appearance	White to off-white crystalline powder	[2]
Synonyms	trans-2-(4-Chlorophenyl)ethenylboronic acid	[2][3]

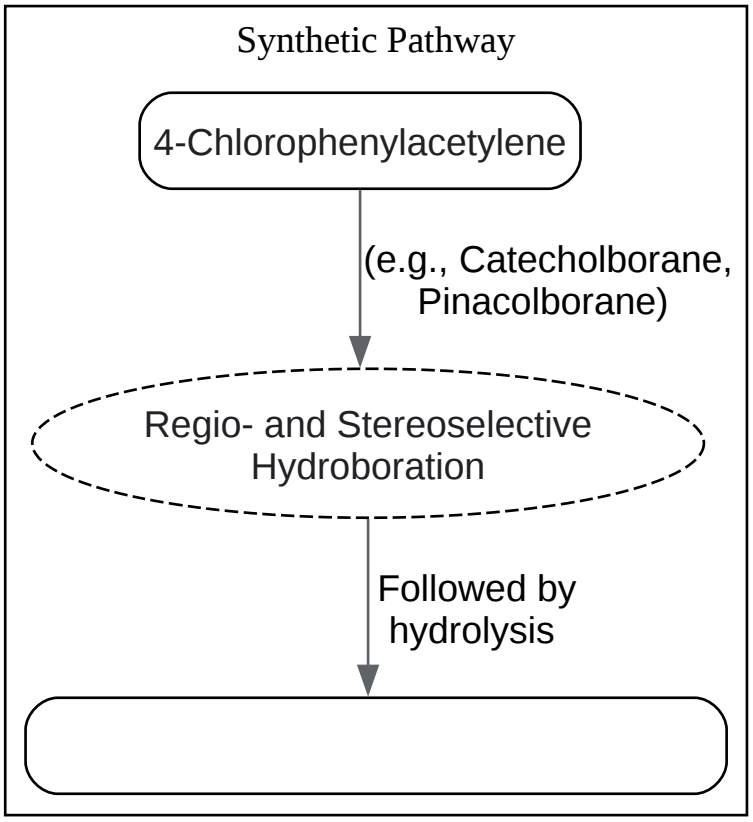
Section 2: Synthesis and Stereochemical Integrity

The synthesis of **trans-2-(4-Chlorophenyl)vinylboronic acid** is most commonly achieved through the regio- and stereoselective hydroboration of a terminal alkyne, 4-chlorophenylacetylene.[1] The choice of hydroboration reagent and reaction conditions is critical to ensure the desired outcome. The reaction proceeds via a syn-addition of the H-B bond across the alkyne, which, for a terminal alkyne, places the boron atom at the terminal carbon, resulting in the (E)- or trans-isomer.[1]

The stereochemical purity of the trans-isomer is paramount. Subsequent cross-coupling reactions, such as the Suzuki-Miyaura coupling, are stereoretentive, meaning the trans-

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geometry of the vinylboronic acid is directly transferred to the final product. This provides a powerful method for controlling alkene geometry in the synthesis of complex molecules.



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Caption: Synthesis of the target compound via hydroboration.

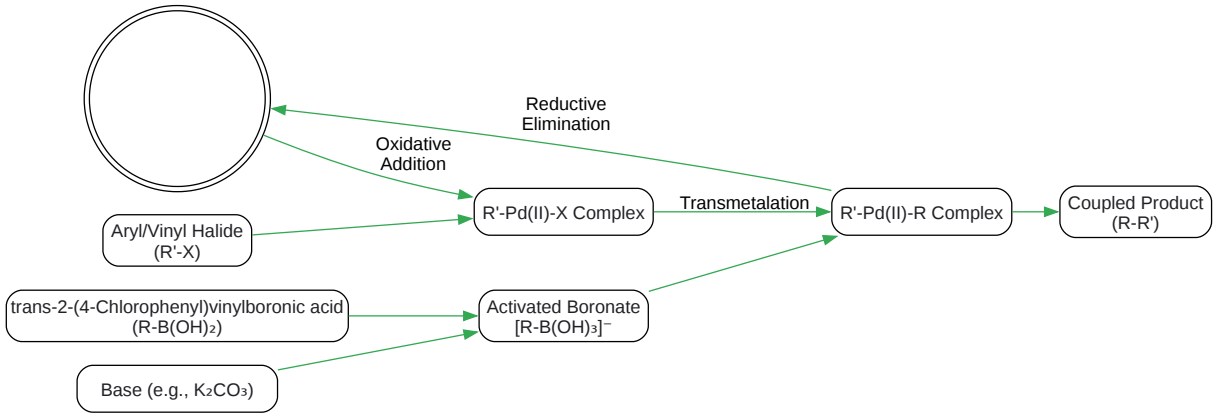
Section 3: The Cornerstone Application: Suzuki-Miyaura Cross-Coupling

The primary utility of **trans-2-(4-Chlorophenyl)vinylboronic acid** lies in its role as a coupling partner in the Suzuki-Miyaura reaction.[1] This palladium-catalyzed cross-coupling reaction is one of the most robust and widely used methods for forming carbon-carbon bonds, particularly for creating biaryl and vinyl-aryl structures.[6][7][8]

The reaction mechanism involves a catalytic cycle comprising three key steps:

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- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halide bond of an aryl or vinyl halide (the coupling partner), forming a Pd(II) complex.
- Transmetalation: The boronic acid must first be activated by a base (e.g., K_2CO_3, Cs_2CO_3, $Ba(OH)_2$) to form a more nucleophilic boronate species.[6] This boronate then transfers its organic group (the trans-4-chlorovinyl moiety) to the palladium center, displacing the halide.
- Reductive Elimination: The two organic groups on the Pd(II) center couple and are eliminated from the metal, forming the final product and regenerating the active Pd(0) catalyst, which re-enters the cycle.



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Caption: The catalytic cycle of the Suzuki-Miyaura reaction.

Section 4: Experimental Protocol: A Representative Suzuki-Miyaura Coupling

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This section provides a validated, step-by-step methodology for a typical coupling reaction using **trans-2-(4-Chlorophenyl)vinylboronic acid**. The protocol is designed to be self-validating through clear steps and expected outcomes.

Objective: To synthesize trans-1-(4-chlorostyryl)-4-methoxybenzene.

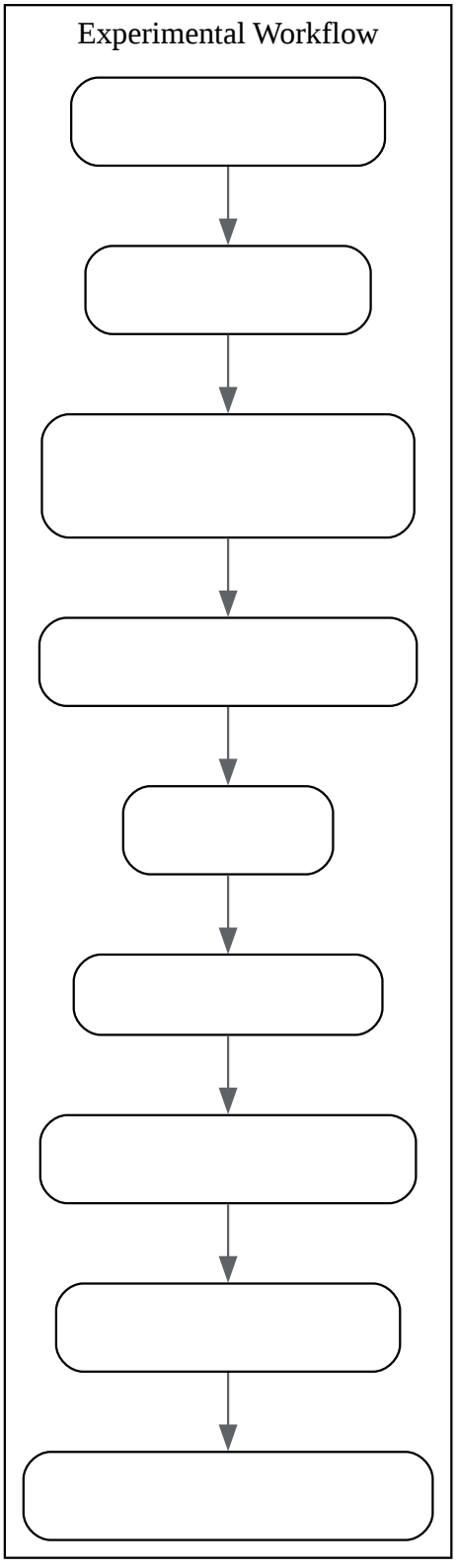
Reagents:

- **trans-2-(4-Chlorophenyl)vinylboronic acid** (1.0 eq)
- 1-Iodo-4-methoxybenzene (1.1 eq)
- Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.03 eq)
- Potassium Carbonate (K_2CO_3), anhydrous (3.0 eq)
- Toluene/Water (4:1 v/v) solvent mixture

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and hotplate
- Inert atmosphere setup (Nitrogen or Argon)
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

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Caption: A typical workflow for a Suzuki-Miyaura coupling experiment.

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Procedure:

- Reaction Setup: To a dry round-bottom flask equipped with a magnetic stir bar and reflux condenser, add **trans-2-(4-Chlorophenyl)vinylboronic acid**, 1-iodo-4-methoxybenzene, and anhydrous potassium carbonate.
- Inert Atmosphere: Seal the flask and purge the system with an inert gas (Nitrogen or Argon) for 15-20 minutes. This step is critical as the Pd(0) catalyst is sensitive to oxygen.
- Reagent Addition: Under a positive pressure of inert gas, add the $Pd(PPh_3)_4$ catalyst, followed by the degassed toluene/water solvent mixture via syringe.
- Reaction: Heat the mixture to 90°C and stir vigorously. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction is typically complete within 4-12 hours.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding deionized water.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x 50 mL). Combine the organic layers.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator. The resulting crude product can be purified by silica gel column chromatography to yield the pure product.

Section 5: Handling, Storage, and Safety

Proper handling and storage are essential to maintain the integrity of **trans-2-(4-Chlorophenyl)vinylboronic acid** and ensure laboratory safety.

- Safety Precautions: The compound may cause skin and serious eye irritation and may be harmful if inhaled.[1][9] Always handle this reagent in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, nitrile gloves, and a lab coat.[3][9] Avoid breathing dust.[9]

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- Storage Conditions: Boronic acids can be susceptible to dehydration to form boroxines. To ensure long-term stability and reactivity, the compound should be stored under an inert gas (Nitrogen or Argon) in a tightly sealed container.[2] Refrigeration at 2-8°C is recommended to minimize degradation.[2]

Conclusion

With a molecular weight of 182.41 g/mol , **trans-2-(4-Chlorophenyl)vinylboronic acid** is a highly valuable and specific reagent in the synthetic chemist's toolkit.[3] Its utility is defined by its ability to participate in stereoretentive Suzuki-Miyaura cross-coupling reactions, enabling the precise and efficient synthesis of trans-alkenes. By understanding its fundamental properties, synthetic origins, and the mechanistic nuances of its application, researchers can effectively harness this compound to construct complex molecular architectures for pharmaceuticals, materials science, and beyond.

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- To cite this document: BenchChem. ["trans-2-(4-Chlorophenyl)vinylboronic acid" molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132458/docs#trans-2-4-chlorophenyl-vinylboronic-acid-molecular-weight]

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